

Proper Disposal of 2-Phenoxyethyl Isobutyrate: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-Phenoxyethyl isobutyrate

CAS No.: 103-60-6

Cat. No.: B122394

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For laboratory professionals, including researchers, scientists, and those in drug development, the safe handling and disposal of chemical compounds are paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-Phenoxyethyl isobutyrate** (CAS No: 103-60-6), ensuring operational safety and environmental responsibility.

I. Pre-Disposal Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are equipped with the appropriate Personal Protective Equipment (PPE) and are working in a suitable environment.

- Ventilation: Always handle **2-Phenoxyethyl isobutyrate** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[1][2]
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemical-resistant gloves.
 - Eye Protection: Use safety goggles to protect against splashes.[2]

- Protective Clothing: A lab coat or apron is recommended to prevent skin contact.[2]
- Respiratory Protection: If ventilation is inadequate, a respirator may be necessary.[2]
- Avoid Contact: Prevent contact with skin and eyes, and avoid inhaling any vapors.[1][2]
- Ignition Sources: Keep the chemical away from heat, sparks, and open flames as it is a combustible liquid.[2]

II. Spill Management

In the event of a spill, immediate and correct action is crucial to prevent harm and environmental contamination.

- Remove Ignition Sources: Immediately eliminate any potential sources of ignition in the vicinity.[1][2]
- Ensure Ventilation: Provide adequate ventilation to the spill area.[1][2]
- Containment: For small spills, contain the liquid using an inert absorbent material such as sand, earth, or commercial sorbents.[1][2]
- Collection: Carefully collect the absorbed material into a suitable and properly labeled waste container for disposal.[2]
- Environmental Protection: Crucially, prevent the spilled chemical from entering drains, surface water, ground water, or soil.[1][2][3]

III. Step-by-Step Disposal Procedure

The disposal of **2-Phenoxyethyl isobutyrate** must be conducted in compliance with all local, regional, and national regulations.[1][2] Releasing this chemical into the environment must be avoided due to its harmful effects on aquatic life.[1][3][4]

- Waste Collection:
 - Collect waste **2-Phenoxyethyl isobutyrate** and any contaminated materials (e.g., absorbent from spills, used containers) in a designated, compatible, and clearly labeled

waste container.

- Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- Container Management:
 - Keep the waste container tightly closed when not in use.[2]
 - Store the container in a cool, dry, and well-ventilated area away from heat and oxidizing agents.[2]
- Disposal Pathway:
 - Dispose of the contents and the container at an approved waste disposal plant or site.[1][3]
 - Do not dispose of **2-Phenoxyethyl isobutyrate** down the drain.[5]
 - Empty containers should be taken to an approved waste handling site for recycling or disposal.[1]
- Consult Local Regulations: Always consult with your institution's Environmental Health and Safety (EHS) department or the relevant local authorities to ensure full compliance with disposal regulations.

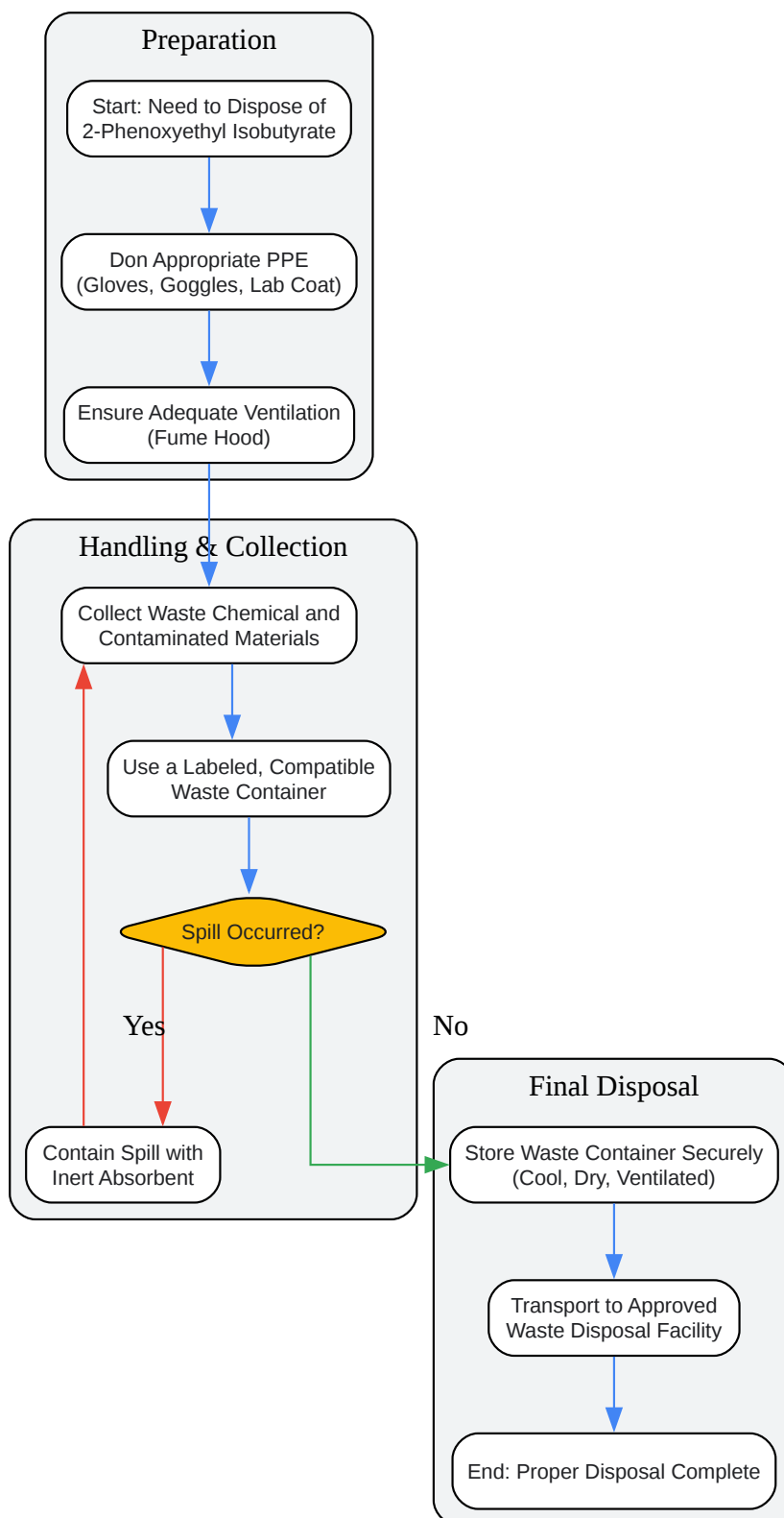
IV. Chemical and Physical Properties Relevant to Disposal

Understanding the properties of **2-Phenoxyethyl isobutyrate** can inform safe handling and disposal practices.

Property	Value
CAS Number	103-60-6
Molecular Formula	C ₁₂ H ₁₆ O ₃
Boiling Point	275.3 °C at 99 kPa[6]
Flash Point	137 °C at 99.8 kPa[6]
Water Solubility	0.196 g/L at 20 °C[6]
Hazards	Harmful to aquatic life with long-lasting effects. [1][7] Combustible liquid.[2] May be harmful if swallowed and cause skin and eye irritation.[2]

V. Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2-Phenoxyethyl isobutyrate**.



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Caption: Workflow for the safe disposal of **2-Phenoxyethyl isobutyrate**.

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